

# PF-04802367 solubility in DMSO and cell culture media

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## Compound of Interest

Compound Name: PF-04802367

Cat. No.: B8056571

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## Application Notes and Protocols for PF-04802367

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility of **PF-04802367** in Dimethyl Sulfoxide (DMSO) and its application in cell culture media. It includes protocols for stock solution preparation and dilution for in vitro experiments, alongside visual representations of its mechanism of action and experimental workflows.

## Introduction to PF-04802367

**PF-04802367**, also known as PF-367, is a potent and highly selective, ATP-competitive inhibitor of Glycogen Synthase Kinase-3 (GSK-3).<sup>[1][2]</sup> It exhibits inhibitory activity against both GSK-3 $\alpha$  and GSK-3 $\beta$  isoforms with IC<sub>50</sub> values of 10.0 nM and 9.0 nM, respectively.<sup>[3]</sup> In enzymatic assays, the IC<sub>50</sub> for recombinant human GSK-3 $\beta$  is 2.1 nM.<sup>[2][4]</sup> Due to its role in various cellular processes, GSK-3 is a target in several diseases, and **PF-04802367** serves as a valuable tool for studying its function.<sup>[5]</sup> A key area of investigation for **PF-04802367** is its ability to modulate the phosphorylation of tau protein, which is implicated in neurodegenerative diseases like Alzheimer's.<sup>[2][5]</sup>

## Solubility Data

The solubility of **PF-04802367** has been determined in various solvents. The following table summarizes the quantitative solubility data. It is important to note that for DMSO, using a fresh, non-hygroscopic solvent is recommended as moisture can negatively impact solubility.[3][4] For preparing solutions in aqueous media for cell culture, a concentrated stock solution in DMSO is typically prepared first and then diluted to the final working concentration.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 mg/mL[3]	276.41 mM[3]	Ultrasonic treatment may be needed.[3] Use of newly opened DMSO is recommended.[3]
72 mg/mL[4]	199.01 mM[4]		
20 mg/mL[1]	~55.28 mM	Solution is clear.[1]	
Ethanol	18 mg/mL[4]	~49.75 mM	
Water	Insoluble[4]	N/A	
Formulations for in vivo use			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 6.91 mM	Clear solution.[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	≥ 6.91 mM	Clear solution.[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	≥ 6.91 mM	Clear solution.[3]

## Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **PF-04802367** in DMSO.

#### Materials:

- **PF-04802367** powder (Molecular Weight: 361.78 g/mol )
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Pipettes
- Vortex mixer
- Water bath sonicator (optional)

#### Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **PF-04802367** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.62 mg of **PF-04802367**.
- **Adding Solvent:** Add the calculated volume of fresh DMSO to the vial containing the **PF-04802367** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:**
  - Vortex the solution thoroughly for several minutes to aid dissolution.
  - If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.<sup>[3]</sup> Gentle warming can also be applied if necessary.
- **Storage:** Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.<sup>[3][4]</sup> Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6-12 months).<sup>[3][4]</sup>

This protocol outlines the steps to dilute the DMSO stock solution to a final working concentration in cell culture media for in vitro experiments.

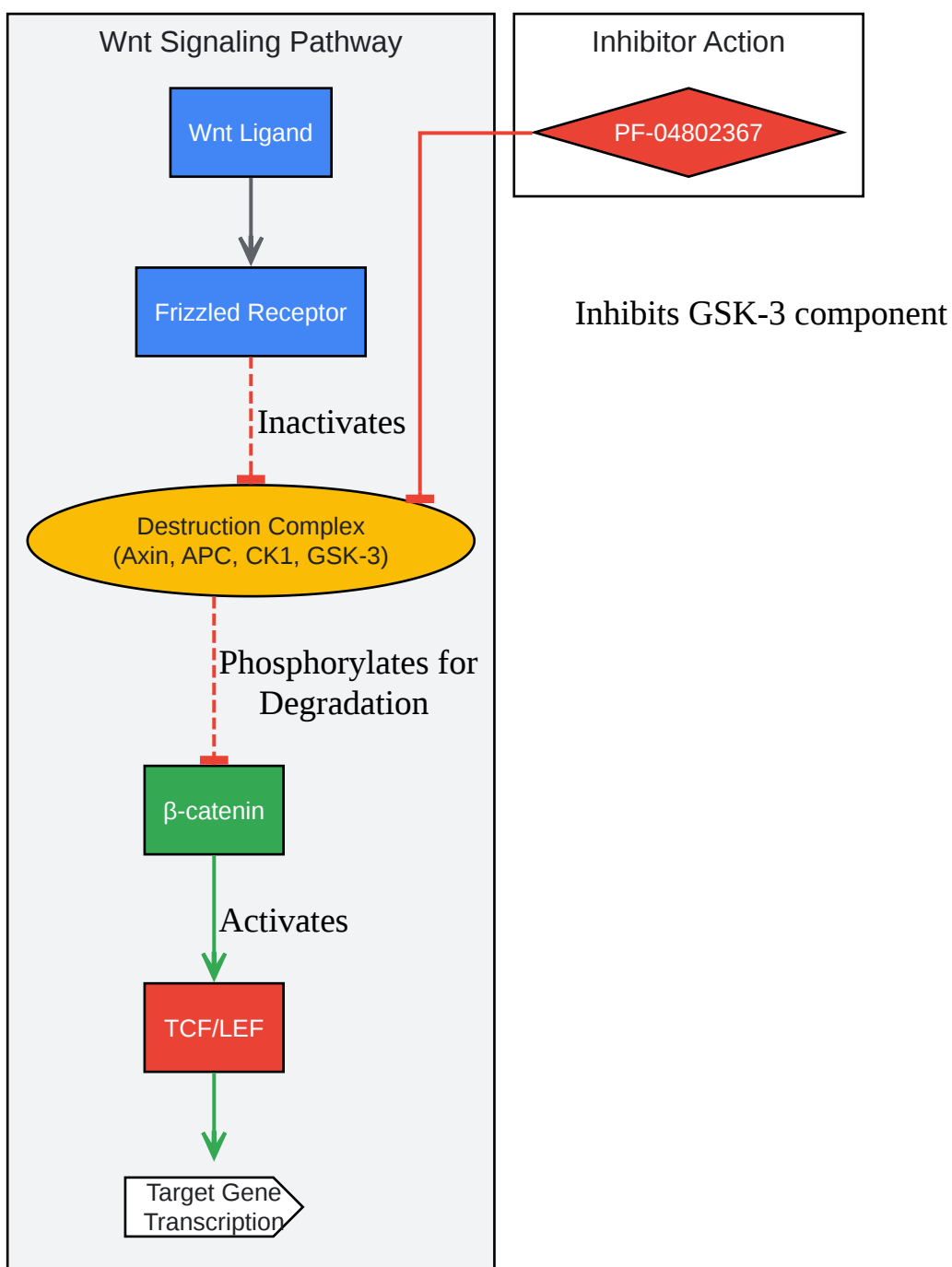
#### Materials:

- 10 mM **PF-04802367** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile pipette tips and tubes

#### Procedure:

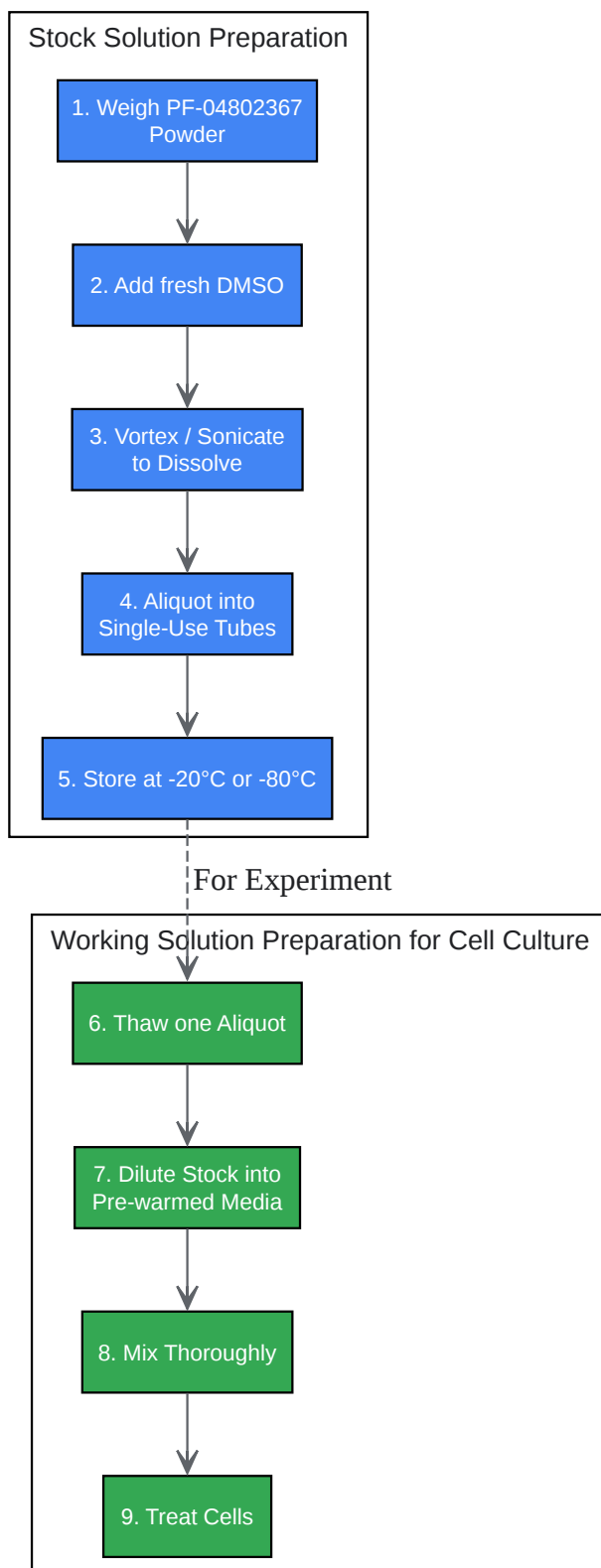
- Thawing the Stock: Thaw a single aliquot of the **PF-04802367** DMSO stock solution at room temperature.
- Serial Dilution (if necessary): For very low final concentrations, it may be necessary to perform an intermediate dilution of the stock solution in sterile DMSO or cell culture medium.
- Final Dilution:
  - Pipette the required volume of the DMSO stock solution directly into the pre-warmed cell culture medium. To minimize the risk of precipitation and cellular toxicity, ensure the final concentration of DMSO in the media is low, typically  $\leq 0.5\%$ .
  - For example, to prepare 10 mL of media with a final **PF-04802367** concentration of 10  $\mu\text{M}$ , add 10  $\mu\text{L}$  of the 10 mM stock solution to 9.99 mL of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Mixing: Immediately after adding the compound, mix the medium thoroughly by gentle inversion or pipetting to ensure a homogenous solution.
- Application: Use the freshly prepared medium containing **PF-04802367** to treat your cells as required by your experimental design. A vehicle control (media with the same final concentration of DMSO) should always be included in your experiments.

## Visualizations



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Caption: Simplified Wnt/ $\beta$ -catenin signaling pathway showing inhibition of the GSK-3 component of the destruction complex by **PF-04802367**.



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Caption: Workflow for preparing **PF-04802367** stock and working solutions for cell culture experiments.

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